

Gal-G2-CNP molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gal-G2-CNP

Cat. No.: B12400442

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In-Depth Technical Guide to Gal-G2-CNP

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-chloro-4-nitrophenyl- β -D-galactopyranosylmaltoside (**Gal-G2-CNP**), a chromogenic substrate pivotal for the determination of amylase activity. This document outlines its core physicochemical properties, its application in enzymatic assays, and the underlying biochemical principles.

Core Physicochemical Properties

Gal-G2-CNP is a galactopyranosyl maltoside derivative. Its chemical structure allows for the specific detection of amylase activity through a colorimetric reaction. The key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Weight	659.98 g/mol	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₄ H ₃₄ ClNO ₁₈	
Exact Mass	659.146 g/mol	
CAS Number	157381-11-8	
Appearance	Slightly yellowish amorphous powder	
Solubility	Soluble in water	
Purity (HPLC)	> 90%	
Storage Stability	Stable at -20°C for at least one year	

Mechanism of Action in Amylase Assays

Gal-G2-CNP serves as a substrate for amylase, an enzyme that catalyzes the hydrolysis of starch into smaller sugars. The enzymatic reaction cleaves the glycosidic bonds within the **Gal-G2-CNP** molecule, leading to the release of 2-chloro-4-nitrophenol (CNP). The liberated CNP, under alkaline conditions, exhibits a distinct yellow color, which can be quantified spectrophotometrically. The intensity of the color is directly proportional to the amylase activity in the sample.

This substrate is particularly valuable as it enables the measurement of amylase activity without the need for auxiliary enzymes.

Experimental Protocol: Determination of Pancreatic Amylase Activity

The following is a generalized protocol for the use of **Gal-G2-CNP** in determining pancreatic amylase activity. This protocol is for reference only and may require optimization for specific experimental conditions.

Materials:

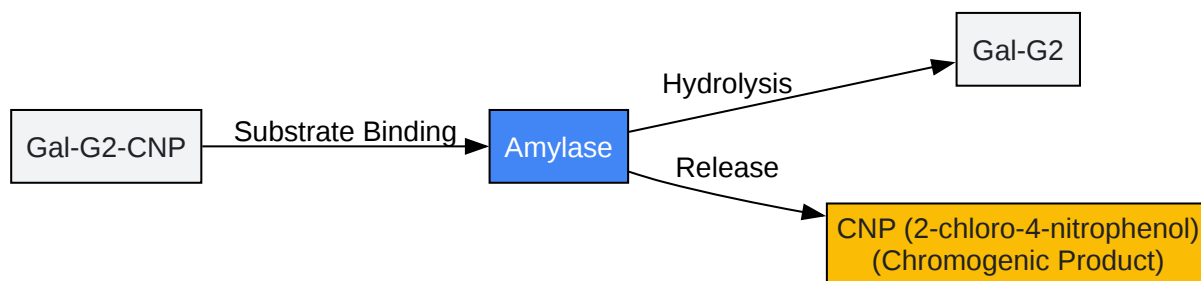
- **Gal-G2-CNP** substrate solution
- Buffer solution (e.g., phosphate buffer, pH 7.0)
- Sample containing amylase (e.g., serum, pancreatic extract)
- Spectrophotometer capable of measuring absorbance at 405 nm
- Microplate reader or cuvettes
- Incubator or water bath set to 37°C

Procedure:

- **Reagent Preparation:** Prepare a working solution of **Gal-G2-CNP** in the appropriate buffer. The concentration of the substrate solution should be optimized based on the expected range of amylase activity.
- **Sample Preparation:** Dilute the amylase-containing sample with the buffer to ensure the final activity falls within the linear range of the assay.
- **Reaction Initiation:** In a microplate well or cuvette, combine the sample and the **Gal-G2-CNP** substrate solution.
- **Incubation:** Incubate the reaction mixture at 37°C for a defined period (e.g., 10-30 minutes).
- **Absorbance Measurement:** Measure the absorbance of the solution at 405 nm. The increase in absorbance over time is indicative of the rate of CNP release.
- **Calculation of Amylase Activity:** The amylase activity is calculated based on the change in absorbance, the molar extinction coefficient of CNP, the reaction time, and the sample dilution factor.

Signaling and Reaction Pathway

The enzymatic reaction of amylase with **Gal-G2-CNP** can be visualized as a straightforward pathway leading to the release of the chromogenic product.

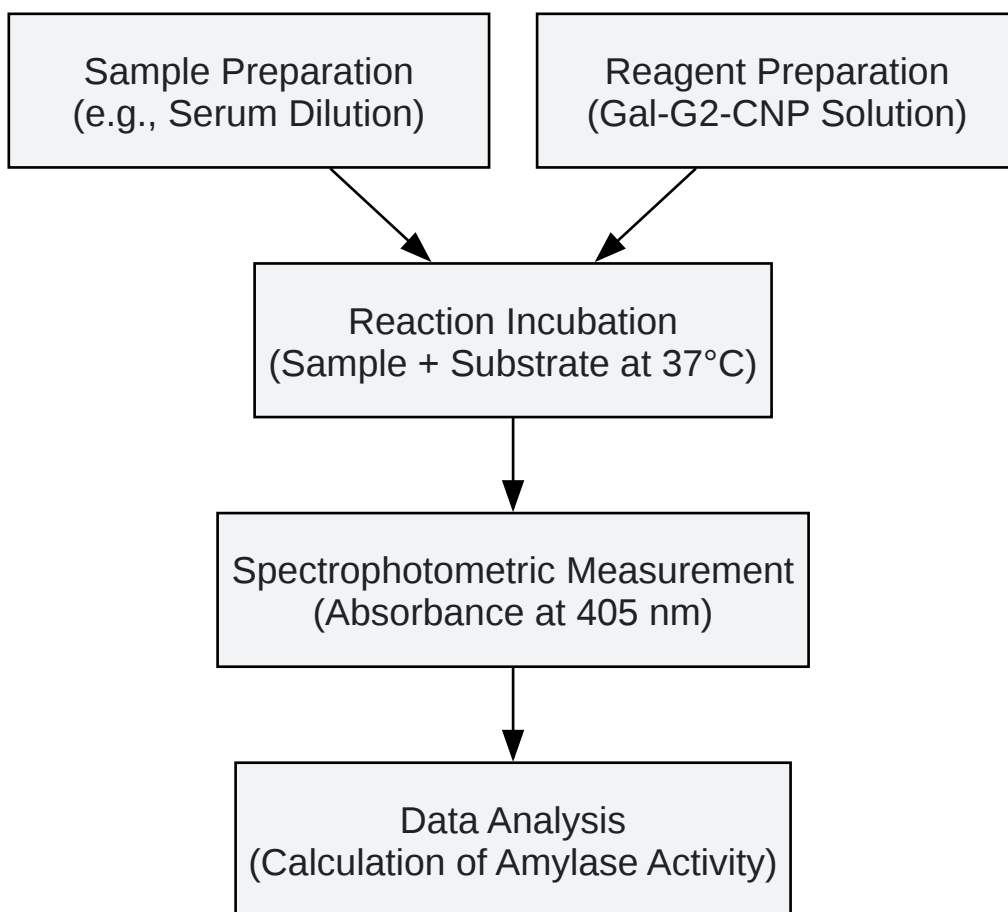


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Caption: Enzymatic hydrolysis of **Gal-G2-CNP** by amylase.

Experimental Workflow

The general workflow for conducting an amylase assay using **Gal-G2-CNP** involves a series of sequential steps from sample preparation to data analysis.



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Caption: A typical workflow for an amylase assay using **Gal-G2-CNP**.

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- To cite this document: BenchChem. [Gal-G2-CNP molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12400442#gal-g2-cnp-molecular-weight-and-formula\]](https://www.benchchem.com/product/b12400442#gal-g2-cnp-molecular-weight-and-formula)

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